

# Application Notes and Protocols for Peptide Modification of ShK Toxin Analogs

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## Compound of Interest

Compound Name: *Stichodactyla toxin*

Cat. No.: *B15877729*

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## Introduction

The ShK toxin, a 35-residue polypeptide isolated from the sea anemone *Stichodactyla helianthus*, is a potent blocker of voltage-gated potassium channels.[1] Of particular therapeutic interest is its high affinity for the Kv1.3 channel, which is a key regulator of activation in effector memory T-cells (TEM). These cells are implicated in the pathology of various autoimmune diseases, including multiple sclerosis, rheumatoid arthritis, and psoriasis.[2][3][4]

However, the native ShK toxin lacks selectivity, potently blocking other channels such as the neuronal Kv1.1 channel, which could lead to significant side effects.[1][5] This has driven the development of numerous ShK analogs with modified structures to enhance selectivity for Kv1.3 and improve in vivo stability. These modifications are critical for transforming a potent toxin into a viable therapeutic candidate.

This document provides detailed application notes on common and effective peptide modification techniques for ShK analogs, summarizes key quantitative data for prominent analogs, and offers standardized protocols for their synthesis and modification.

## Application Notes: Strategies for ShK Analog Modification

The primary goals for modifying the ShK peptide are to increase its selectivity for the Kv1.3 channel over other Kv channels (especially Kv1.1) and to enhance its metabolic stability for improved pharmacokinetic properties.

### N-Terminal Modification for Enhanced Selectivity

A highly successful strategy for improving Kv1.3 selectivity involves the addition of specific moieties to the N-terminus of the ShK peptide. This exploits subtle structural differences in the outer vestibule of the Kv1.3 and Kv1.1 channels.<sup>[6]</sup>

- **Phosphotyrosine Conjugation:** The attachment of L-phosphotyrosine via a hydrophilic linker, such as 2-aminoethoxy-2-ethoxy acetic acid (AEEA or "mini-PEG"), has been shown to increase selectivity for Kv1.3 by over 100-fold.<sup>[5][7]</sup> The negatively charged phosphate group interacts favorably with residues at the entrance of the Kv1.3 channel. This modification led to the development of ShK-170 and ShK-186 (dalazatide).<sup>[1][8]</sup>
- **Non-Hydrolyzable Phosphate Surrogates:** A drawback of phosphotyrosine is its susceptibility to in vivo dephosphorylation by phosphatases.<sup>[6][8]</sup> To improve stability, the phosphotyrosine can be replaced with a non-hydrolyzable analog like para-phosphonophenylalanine (Ppa). This modification, incorporated into the analog ShK-192, maintains high selectivity while resisting enzymatic degradation.<sup>[5][7]</sup>
- **Peptide Extensions:** Instead of non-natural adducts, extending the N-terminus with specific amino acid sequences can also confer selectivity. The analog [EWSS]ShK, which includes a four-residue extension (Glu-Trp-Ser-Ser), maintains high potency for Kv1.3 while exhibiting over 150-fold selectivity against Kv1.1.<sup>[6]</sup> This approach has the advantage of using only proteinogenic amino acids, making the analog accessible via recombinant expression.<sup>[6]</sup>

### C-Terminal Amidation for Increased Stability

Peptides are susceptible to degradation by carboxypeptidases in vivo. Replacing the C-terminal carboxylic acid with an amide group is a standard method to block this degradation pathway. This modification was incorporated into analogs like ShK-186 and ShK-192 to

improve their circulating half-life without negatively impacting their affinity or selectivity for Kv1.3.[7][9][10]

## Site-Specific Amino Acid Substitution

- **Preventing Oxidation:** The native ShK sequence contains a methionine residue at position 21 (Met21), which is prone to oxidation. This can lead to loss of activity and increased product heterogeneity. Replacing Met21 with a non-oxidizable isosteric analog, such as norleucine (Nle), enhances the chemical stability of the peptide. This substitution is a key feature of the highly stable analog ShK-192.[7][9]
- **Modulating Pore Interaction:** The Lys22 residue is critical for channel blockade, acting as a "cork" that occludes the channel pore.[7][10] Substituting Lys22 with the non-natural amino acid diaminopropionic acid (Dap) resulted in ShK-Dap22, the first analog to show improved selectivity for Kv1.3 over Kv1.1.[3][10]

## Other Structural Modifications

- **PEGylation:** While not as extensively explored for selectivity as N-terminal adducts, site-specific PEGylation (conjugation of polyethylene glycol) is a well-established method to increase the hydrodynamic radius and circulating half-life of peptide drugs, reducing renal clearance and proteolytic degradation.[11][12] Cysteine residues can be engineered into the ShK sequence at non-critical sites to allow for site-specific attachment of PEG-maleimide linkers.[13]
- **Cyclization:** Introducing additional covalent bonds, such as a lactam bridge, can be used to constrain the peptide's conformation. An analog with a lactam bridge introduced into the main helix of ShK was found to be well-tolerated, with only a minor reduction in binding affinity for Kv1.3.[14][15] This suggests that conformational stabilization is a viable strategy for designing novel analogs.

## Quantitative Data Summary

The following tables summarize the in vitro potency (IC<sub>50</sub>) and selectivity of key ShK analogs against the target channel Kv1.3 and the primary off-target channel Kv1.1.

| Analog                | Modification Highlights                              | IC <sub>50</sub> Kv1.3 | IC <sub>50</sub> Kv1.1 | Selectivity Ratio (Kv1.1/Kv1.3) | Reference(s) |
|-----------------------|------------------------------------------------------|------------------------|------------------------|---------------------------------|--------------|
| ShK (Native)          | None                                                 | ~10 pM                 | ~16 pM                 | ~1.6                            | [1]          |
| ShK-Dap <sup>22</sup> | Lys22 -> Diaminopropionic acid                       | ~23 pM                 | ~1.8 nM                | ~80                             | [3][16]      |
| ShK-186 (Dalazatide)  | N-term P-Tyr via AEEA linker; C-term amide           | ~71 pM                 | >10 nM                 | >100                            | [1][7]       |
| ShK-192               | N-term Ppa via AEEA linker; Met21->Nle; C-term amide | ~140 pM                | >14 nM                 | >100                            | [5][7]       |
| [EWSS]ShK             | N-terminal Glu-Trp-Ser-Ser extension                 | ~34 pM                 | ~5.4 nM                | ~158                            | [6]          |
| ShK-235               | N-term Ppa; Q16K; Met21->Ile; C-term Ala extension   | ~10 pM                 | ~22.5 nM               | ~2250                           | [1][17]      |

Note: IC<sub>50</sub> values can vary between studies depending on the experimental conditions and cell systems used. The data presented are representative values for comparison.

## Experimental Protocols

### Protocol 1: Solid-Phase Peptide Synthesis (SPPS) of ShK Analog Backbone

This protocol describes a standard Fmoc-tBu (9-fluorenylmethoxycarbonyl tert-butyl) strategy for synthesizing a C-terminally amidated ShK analog backbone.

#### Materials:

- Rink Amide resin (e.g., Rink Amide MBHA)
- Fmoc-protected amino acids (including Trt-protected Cys)
- Coupling reagents: HBTU (2-(1H-benzotriazol-1-yl)-1,1,3,3-tetramethyluronium hexafluorophosphate) or HCTU
- Base: DIPEA (N,N-Diisopropylethylamine)
- Deprotection solution: 20% (v/v) piperidine in DMF (N,N-Dimethylformamide)
- Solvents: DMF, DCM (Dichloromethane), Methanol
- Cleavage cocktail: Reagent K (90% TFA, 5% phenol, 2.5% water, 2.5% TIS (triisopropylsilane))
- Cold diethyl ether

#### Procedure:

- Resin Swelling: Swell the Rink Amide resin in DMF for 30 minutes in a reaction vessel.
- Fmoc Deprotection:
  - Drain the DMF.
  - Add 20% piperidine in DMF to the resin and agitate for 5 minutes.
  - Drain and repeat the piperidine treatment for an additional 15 minutes.
  - Wash the resin thoroughly with DMF (5x), DCM (3x), and DMF (3x).
- Amino Acid Coupling:

- In a separate tube, pre-activate the Fmoc-amino acid (4 equivalents relative to resin substitution) with HBTU/HCTU (3.9 equivalents) and DIPEA (8 equivalents) in DMF for 2-5 minutes.
- Add the activated amino acid solution to the deprotected resin.
- Agitate the reaction vessel for 1-2 hours at room temperature.
- Perform a Kaiser test to confirm complete coupling (ninhydrin negative).
- Wash the resin with DMF (5x).
- Peptide Elongation: Repeat steps 2 and 3 for each amino acid in the ShK sequence. For ShK-192, use Fmoc-Nle-OH at position 21.
- Final Deprotection: After coupling the final amino acid, perform a final Fmoc deprotection (Step 2).
- Cleavage and Global Deprotection:
  - Wash the fully assembled peptide-resin with DCM and dry under vacuum.
  - Add the cold cleavage cocktail (e.g., Reagent K) to the resin (10 mL per gram of resin).
  - Agitate for 2-3 hours at room temperature.
  - Filter the resin and collect the TFA solution containing the cleaved peptide.
  - Precipitate the crude peptide by adding the TFA solution dropwise into a 10-fold excess of cold diethyl ether.
  - Centrifuge to pellet the peptide, decant the ether, and wash the pellet with cold ether twice.
  - Dry the crude peptide pellet under vacuum.

## Protocol 2: Oxidative Folding and Disulfide Bridge Formation

This protocol uses a glutathione redox buffer to facilitate the correct formation of the three intramolecular disulfide bonds.

Materials:

- Crude linear ShK analog peptide
- Folding buffer: 0.1 M Tris-HCl or Ammonium Acetate, pH 7.5-8.5
- Reduced glutathione (GSH)
- Oxidized glutathione (GSSG)
- Reversed-Phase HPLC (RP-HPLC) system with a C18 column
- Lyophilizer
- Mass spectrometer

Procedure:

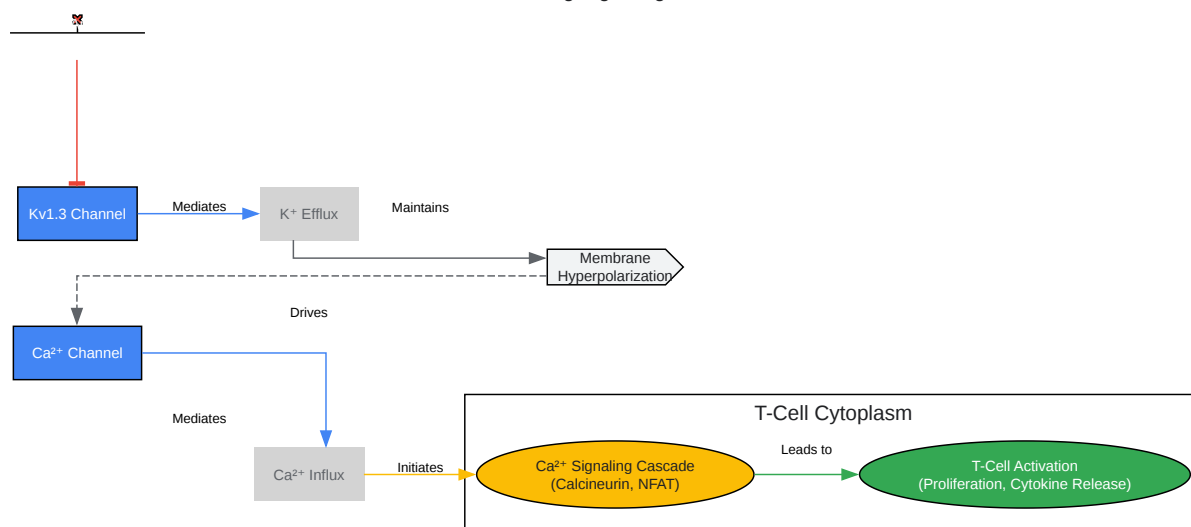
- Peptide Solubilization: Dissolve the crude linear peptide in a minimal amount of 6 M Guanidine-HCl or 0.1% TFA to ensure complete solubilization.
- Initiate Folding:
  - Prepare the folding buffer containing 1 mM EDTA.
  - Add GSH and GSSG to the buffer to final concentrations of 1-2 mM and 0.1-0.2 mM, respectively (a 10:1 ratio is a good starting point).
  - Slowly add the dissolved peptide solution dropwise to the vigorously stirring folding buffer. The final peptide concentration should be low (0.05-0.1 mg/mL) to prevent intermolecular aggregation.
  - Allow the folding reaction to proceed at 4°C or room temperature for 12-48 hours.
- Monitor Folding:

- Periodically take small aliquots of the folding mixture.
- Quench the reaction by adding TFA to a final concentration of 0.1%.
- Analyze the aliquot by RP-HPLC. The correctly folded peptide typically appears as a major, sharp peak that elutes earlier than misfolded isomers or the reduced linear peptide.  
[6]
- Purification:
  - Once the folding is complete (no further increase in the major peak), acidify the entire solution with TFA to pH 2-3.
  - Filter the solution to remove any precipitate.
  - Purify the folded peptide using preparative RP-HPLC with a water/acetonitrile gradient containing 0.1% TFA.
  - Collect fractions corresponding to the major folded peak.
- Verification and Lyophilization:
  - Confirm the mass of the purified peptide using mass spectrometry. The mass should correspond to the theoretical mass of the peptide with three disulfide bonds formed (a loss of 6 Da compared to the fully reduced peptide).
  - Pool the pure fractions and lyophilize to obtain the final peptide powder.

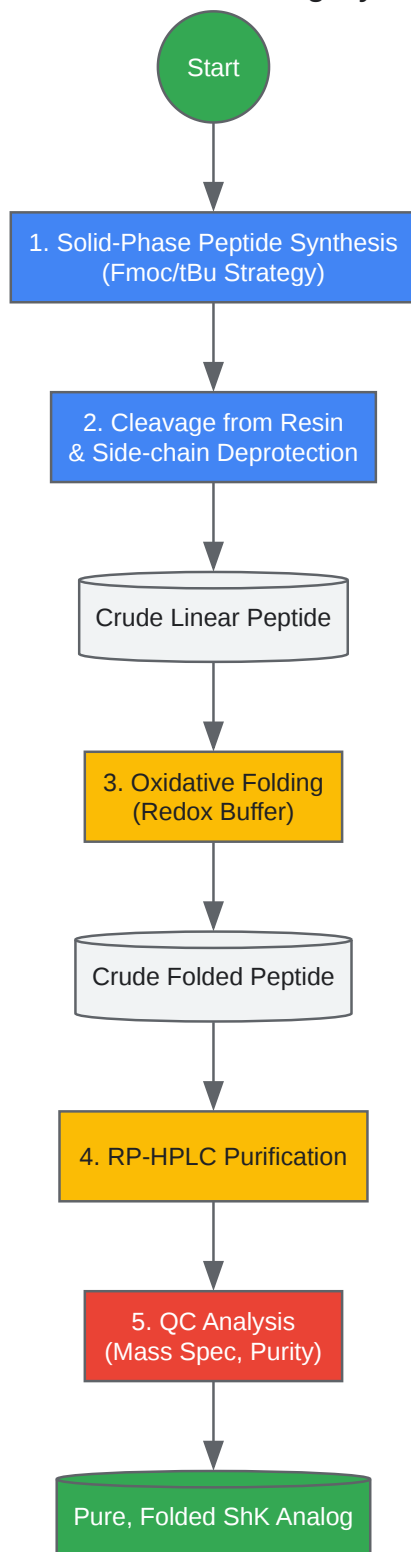
## Visualizations

## Signaling and Experimental Pathways

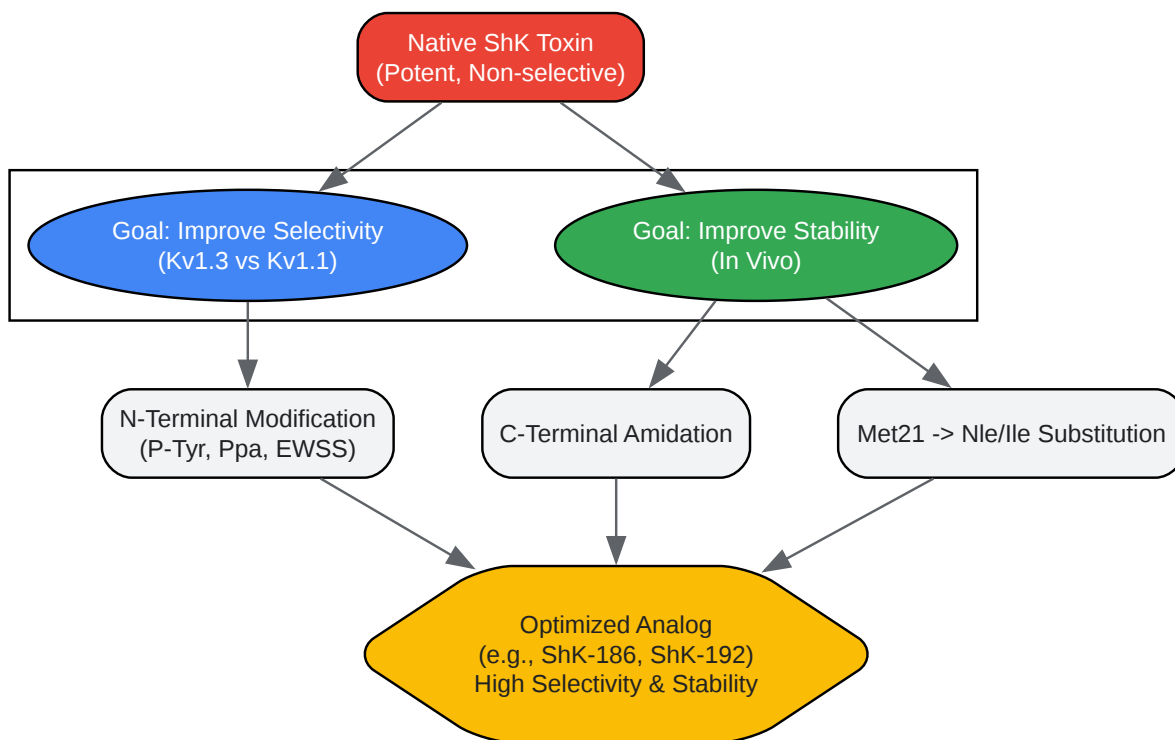
## ShK Analog Signaling in T-Cells



## Workflow for ShK Analog Synthesis



## Rationale for ShK Toxin Modifications



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